

Application Notes and Protocols: Preparation of CP-316819 Stock Solution

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Compound of Interest

Compound Name: CP-316819

Cat. No.: B1250721

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These application notes provide a comprehensive guide for the preparation of a stock solution of **CP-316819**, a selective glycogen phosphorylase inhibitor. Adherence to these protocols is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction to CP-316819

CP-316819 is a potent and selective inhibitor of glycogen phosphorylase, with IC_{50} values of 0.017 μ M and 0.034 μ M for human skeletal muscle and liver glycogen phosphorylase α , respectively[1][2]. Its inhibitory action prevents the breakdown of glycogen, leading to an accumulation of intracellular glycogen. This compound is a valuable tool for studying glycogen metabolism and its role in various physiological and pathological processes, including type 2 diabetes and neuronal activity during hypoglycemia[1][3].

Chemical and Physical Properties

A summary of the key quantitative data for **CP-316819** is presented in the table below. This information is essential for accurate calculations and preparation of stock solutions.

Property	Value	References
Molecular Weight	415.87 g/mol	[1][2][4][5]
Molecular Formula	C ₂₁ H ₂₂ ClN ₃ O ₄	[1][2][4]
Purity	≥98%	[1][2][6]
Appearance	White to off-white solid	[4]
Solubility in DMSO	Up to 100 mM (41.59 mg/mL)	[1][2]
Solubility in Ethanol	Up to 100 mM (41.59 mg/mL)	[1][2]

Experimental Protocol: Stock Solution Preparation

This protocol details the steps for preparing a 10 mM stock solution of **CP-316819** in Dimethyl Sulfoxide (DMSO).

Materials and Equipment

- **CP-316819** powder
- Anhydrous or ACS reagent grade Dimethyl Sulfoxide (DMSO)[7]
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Ultrasonic bath

Step-by-Step Procedure

- Pre-weighing Preparation: Allow the vial of **CP-316819** powder to equilibrate to room temperature before opening to prevent condensation of moisture.

- Weighing the Compound: Carefully weigh the desired amount of **CP-316819** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.16 mg of **CP-316819**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 415.87 \text{ g/mol} = 4.1587 \text{ mg}$
- Solvent Addition: Add the calculated volume of DMSO to the vial containing the **CP-316819** powder. To prepare a 10 mM stock solution with 4.16 mg of the compound, add 1 mL of DMSO.
- Dissolution: Securely cap the vial and vortex thoroughly until the compound is completely dissolved. If necessary, brief sonication in an ultrasonic bath can aid in dissolution[4]. The resulting solution should be clear and free of particulates.
- Aliquoting and Storage: For ease of use and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.

Storage and Stability

- Solid Compound: Store the powdered form of **CP-316819** at -20°C for long-term storage (up to 3 years) or at 4°C for shorter periods (up to 2 years)[4].
- Stock Solution: Store the prepared stock solution at -80°C for up to 6 months or at -20°C for up to 1 month[4]. Avoid repeated freeze-thaw cycles.

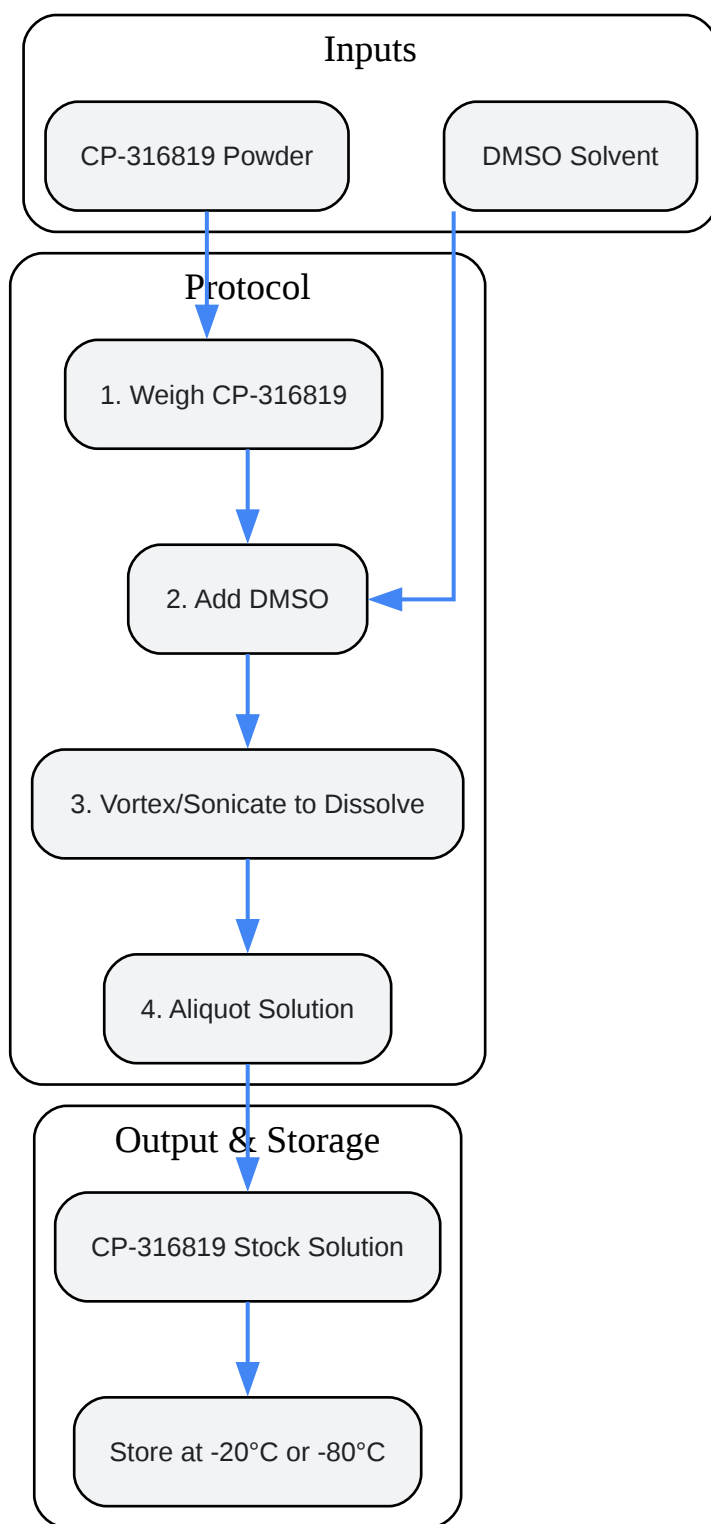
Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling chemical compounds and solvents.
- Perform all weighing and solution preparation in a well-ventilated area or a chemical fume hood.

- Consult the Safety Data Sheet (SDS) for **CP-316819** and DMSO for detailed safety information.

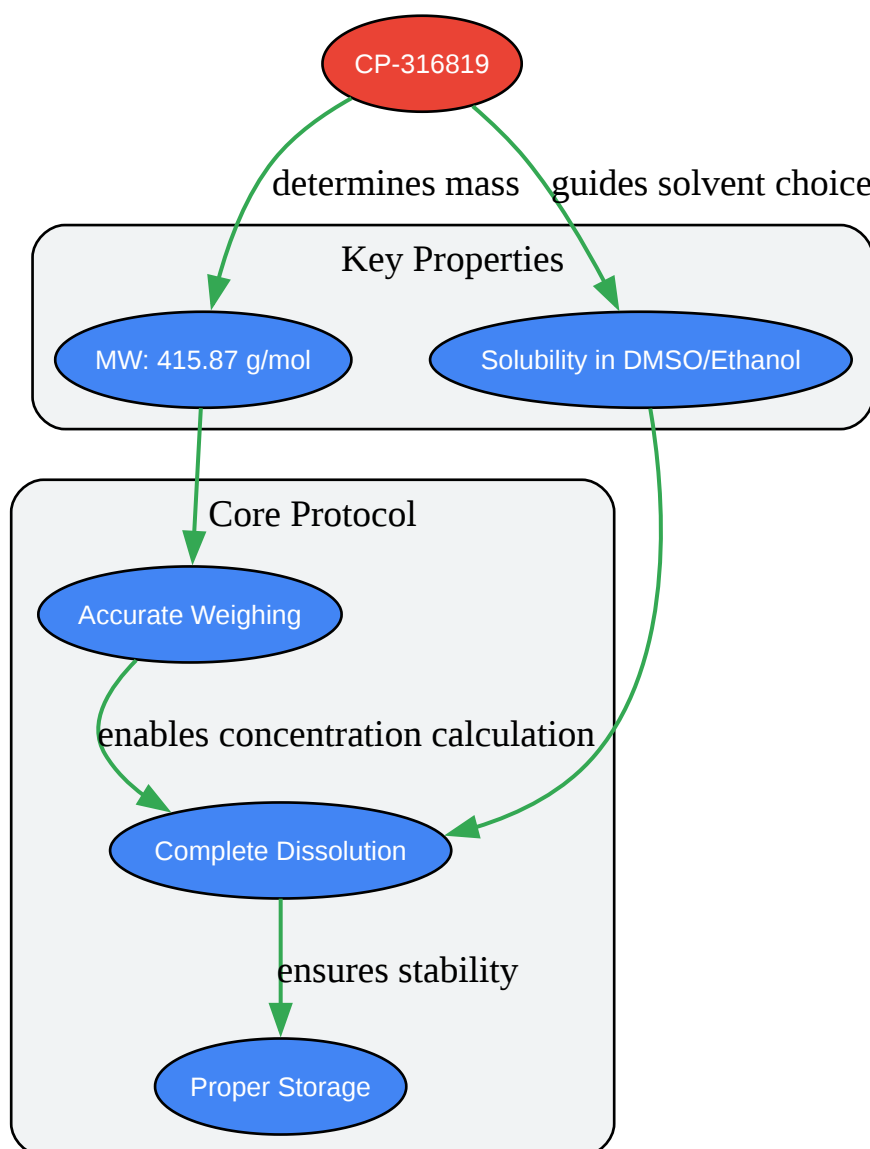
Diagrams

The following diagrams illustrate the logical workflow for preparing the **CP-316819** stock solution and the key considerations in this process.



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Caption: Workflow for **CP-316819** stock solution preparation.



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Caption: Key relationships in preparing **CP-316819** stock solution.

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